

An In-depth Technical Guide on the Health and Safety of Chlorohydrins

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Compound of Interest		
Compound Name:	Enhydrin chlorohydrin	
Cat. No.:	B15596059	Get Quote

Disclaimer: The compound "**Enhydrin chlorohydrin**" (CAS 38230-99-8) is listed by some chemical suppliers but lacks comprehensive public data regarding its health and safety, toxicology, and biological effects.[1][2][3][4] In contrast, "Enhydrin" is a well-characterized sesquiterpene lactone natural product with noted biological activities, including antiparasitic effects, but is structurally distinct from chlorohydrins.[5][6][7][8][9]

Given the scarcity of information on **Enhydrin chlorohydrin** and the significant hazards associated with the chlorohydrin chemical class, this guide will focus on the well-documented and highly toxic compound Ethylene Chlorohydrin (2-Chloroethanol, CAS 107-07-3).[10][11] [12] This information is provided to serve as a comprehensive safety reference for researchers, scientists, and drug development professionals working with similar compounds. It is crucial to handle all chlorohydrins with extreme caution.

Executive Summary

Ethylene chlorohydrin is a volatile, colorless liquid that is highly toxic and readily absorbed through the skin, inhalation, and ingestion.[11][13] It poses a severe risk of acute toxicity, including metabolic acidosis, respiratory failure, and damage to the central nervous system, liver, and kidneys.[14][15][16][17] This document provides a detailed overview of its toxicological profile, exposure limits, handling procedures, and emergency protocols. All quantitative data is summarized in tables for clarity, and experimental workflows are visualized using diagrams.





Physicochemical and Toxicological Data

The following tables summarize key quantitative data for Ethylene Chlorohydrin.

Table 1: Physicochemical Properties of Ethylene Chlorohydrin

Property	Value	Reference
CAS Number	107-07-3	[18][19]
Molecular Formula	C2H5CIO	[19]
Molecular Weight	80.51 g/mol	[11][20]
Appearance	Colorless liquid with a faint, ether-like odor	[18][20]
Boiling Point	129-130 °C (264.2-266 °F)	[19]
Melting Point	-63 °C (-81.4 °F)	
Flash Point	55 °C (131 °F)	
Specific Gravity	1.200	[21]
Vapor Pressure	5 mmHg @ 20°C	[20]
Vapor Density	2.78 (Air = 1)	[11][22]
Water Solubility	Miscible	[19][20]
Autoignition Temp.	425 °C (797 °F)	
Explosive Limits	LEL: 4.9%, UEL: 15.9%	[20]

Table 2: Acute Toxicity Data for Ethylene Chlorohydrin



Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	71 mg/kg	
LD50	Rat	Oral	72 mg/kg	[23]
LD50	Rat	Oral	89 mg/kg	[15]
LD50	Rat	Oral	95 mg/kg	[24]
LD50	Mouse	Oral	81 mg/kg	[10]
LD50	Guinea Pig	Oral	110 mg/kg	[10]
LD50	Rabbit	Dermal	67 mg/kg	[25]
LC50	Rat	Inhalation	290 mg/m³ (88 ppm)	[18]
LC50	Rat	Inhalation	0.11 mg/L/4h (37 ppm)	[25]

Table 3: Occupational Exposure Limits for Ethylene Chlorohydrin

Organization	Limit Type	Value	Notes
OSHA PEL	TWA	5 ppm (16 mg/m³)	Skin
NIOSH REL	Ceiling	1 ppm (3 mg/m³)	Skin
ACGIH TLV	Ceiling	1 ppm (3.3 mg/m³)	Skin
NIOSH IDLH	IDLH	7 ppm	Immediately Dangerous to Life or Health

References:[17][18][20][21][22][23][26] TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; C: Ceiling; IDLH: Immediately Dangerous to Life or Health.

Experimental Protocols



Detailed methodologies for assessing the toxicity of a compound like ethylene chlorohydrin are critical for ensuring safety and data reliability. The following are generalized protocols based on standard toxicological studies.

Acute Oral Toxicity Study (LD50)

This protocol is based on the principles outlined in studies such as those by Smyth et al. (1941).[19]

- Animal Model: Wistar rats, typically 8-12 weeks old, are used. Animals are acclimatized for at least 5 days before the study.
- Dosage Preparation: Ethylene chlorohydrin is diluted in a suitable vehicle (e.g., corn oil or distilled water) to achieve the desired concentrations.
- Administration: A single dose is administered to fasted animals via oral gavage. A control
 group receives the vehicle only. Multiple dose groups are used to establish a dose-response
 curve.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., tremors, lethargy, respiratory distress), and changes in body weight for at least 14 days.
- Data Analysis: The LD50 value is calculated using statistical methods, such as probit analysis.
- Necropsy: A gross necropsy is performed on all animals at the end of the study to identify any target organ toxicity.

Acute Dermal Toxicity Study (LD50)

- Animal Model: New Zealand White rabbits are commonly used. The fur on the dorsal area is clipped 24 hours before the application.
- Application: A specified dose of the undiluted or diluted compound is applied uniformly over a shaved area of the skin (at least 10% of the body surface). The area is then covered with a porous gauze dressing.
- Exposure: The substance is kept in contact with the skin for a 24-hour period.



- Observation: After 24 hours, the dressing is removed, and the skin is wiped to remove any remaining test substance. Animals are observed for mortality and signs of toxicity for 14 days.
- Data Analysis: The dermal LD50 is calculated.

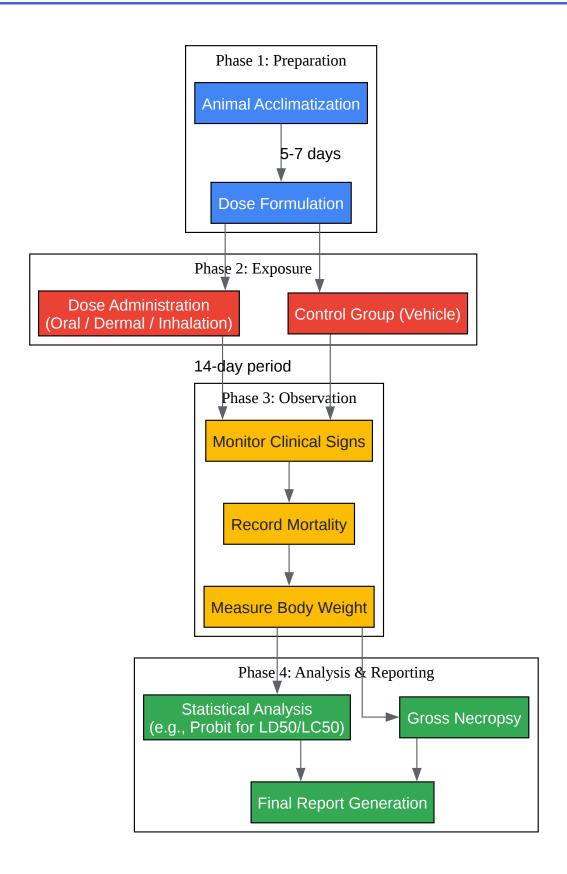
Acute Inhalation Toxicity Study (LC50)

- Animal Model: Rats are placed in whole-body or nose-only inhalation chambers.
- Atmosphere Generation: A dynamic inhalation exposure system is used to generate a vapor atmosphere of ethylene chlorohydrin at various concentrations. The chamber concentration is monitored analytically throughout the exposure.
- Exposure: Animals are exposed to the test atmosphere for a fixed period, typically 4 hours.
- Observation: Following exposure, animals are returned to their cages and observed for 14 days for signs of toxicity and mortality.
- Data Analysis: The LC50, the concentration causing mortality in 50% of the animals, is calculated.

Mandatory Visualizations Experimental Workflow for Acute Toxicity Testing

The following diagram illustrates a generalized workflow for conducting acute toxicity studies.





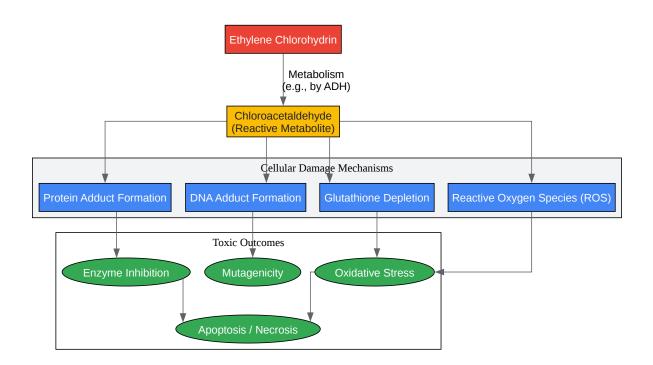
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Caption: Generalized workflow for in vivo acute toxicity assessment.



Conceptual Signaling Pathway of Cellular Toxicity

Ethylene chlorohydrin is known to be metabolized to chloroacetaldehyde, a reactive aldehyde that can cause cellular damage. This diagram illustrates a conceptual pathway of toxicity.



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